

# Technical Support Center: Barium Hydride (BaH<sub>2</sub>) Powder

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Compound of Interest		
Compound Name:	Barium hydride (BaH2)	
Cat. No.:	B083081	Get Quote

This guide provides essential safety information, troubleshooting, and frequently asked questions for researchers, scientists, and drug development professionals working with barium hydride powder. Adherence to these guidelines is critical to ensure a safe laboratory environment.

### Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with barium hydride powder?

A1: Barium hydride is a water-reactive substance. Its primary hazards include:

- Flammability: Contact with water or moisture releases flammable hydrogen gas, which can ignite spontaneously.[1][2]
- Reactivity: It reacts vigorously with oxygen and is explosive when mixed with solid oxidants like halides or chromates.[3][4]
- Toxicity: It is harmful if swallowed or inhaled.[5]
- Corrosivity: Contact with moisture on skin or in the respiratory tract can cause chemical burns.[6]

Q2: How should I properly store unopened containers of barium hydride powder?

### Troubleshooting & Optimization





A2: Unopened containers should be stored in a tightly sealed container in a dry, cool, and well-ventilated area.[5][7][8] The storage area should be separate from incompatible materials such as acids and oxidizing agents.[6] For enhanced safety, storing under an inert gas like argon is recommended.[6]

Q3: What type of personal protective equipment (PPE) is mandatory when handling barium hydride?

A3: The following PPE must be worn when handling barium hydride powder:

- Eye/Face Protection: Tightly fitting safety goggles with side-shields or a face shield.[7][8]
- Skin Protection: Fire/flame resistant and impervious clothing, along with chemical-resistant gloves (inspect before use).[7][8]
- Respiratory Protection: If exposure limits are exceeded or dust is present, a full-face respirator with an appropriate filter is necessary.[7][8]

Q4: Can I handle barium hydride powder on an open lab bench?

A4: No. Barium hydride should be handled in a controlled environment to minimize exposure to air and moisture. The preferred methods are:

- In a glovebox under an inert atmosphere (e.g., argon).
- In a well-ventilated fume hood with appropriate local exhaust ventilation. [7][8]

Q5: What should I do in case of a small spill of barium hydride powder?

A5: For a small spill, follow these steps:

- Evacuate non-essential personnel from the immediate area.[7]
- Remove all sources of ignition.[7][8]
- Wearing appropriate PPE, cover the spill with a dry, inert material such as dry sand, powdered limestone, or a Class D fire extinguisher powder (e.g., Met-L-X).[6][9] Do not use water or combustible materials like paper towels.[6][9]



- Using non-sparking tools, carefully collect the mixture into a suitable, dry, and closed container for disposal.[6][7]
- Label the container as hazardous waste.[10]

Q6: What type of fire extinguisher should be used for a barium hydride fire?

A6: Use a Class D dry powder extinguishing agent.[6] Dry chemical, carbon dioxide, or alcohol-resistant foam extinguishers may also be used.[7][8] Crucially, do not use water, as it will react violently with barium hydride and intensify the fire.[6]

**Troubleshooting Guide** 

Issue	Possible Cause	Solution
Powder appears discolored (e.g., yellow or gray)	Exposure to air or moisture, leading to the formation of oxides or hydroxides.	Do not use the powder if its integrity is questionable. Dispose of it as hazardous waste according to your institution's guidelines.
Hydrogen gas evolution is observed during storage	The container seal has been compromised, allowing moisture to react with the barium hydride.	Do not open the container.  Move it to a safe, well- ventilated area, away from ignition sources. Contact your institution's environmental health and safety (EHS) office for guidance on disposal.
Static electricity is causing the powder to "jump"	The handling environment is too dry, and proper grounding procedures are not in place.	Ensure all equipment is properly bonded and grounded.[5] Use anti-static tools and equipment.

## **Quantitative Safety Data**



Parameter	Value	Reference
Melting Point	675 °C (decomposes)	[2][3][4]
Density	4.16 - 4.21 g/cm <sup>3</sup>	[2][3]
ACGIH TLV (as Ba)	0.5 mg/m³ (Time-Weighted Average)	[11]
OSHA PEL (as Ba)	0.5 mg/m³	[11]
NIOSH IDLH (as Ba)	50 mg/m <sup>3</sup>	[11]
UN Number	1409	[5][7][11]
Hazard Class	4.3 (Substances which, in contact with water, emit flammable gases)	[2][5]

## **Experimental Protocols**

# Protocol 1: Inerting a Glovebox for Barium Hydride Handling

- Preparation: Ensure the glovebox is clean, dry, and free of any incompatible materials.
- Purging: Cycle the glovebox atmosphere by evacuating the chamber to a vacuum and refilling with a high-purity inert gas (e.g., argon or nitrogen). Repeat this process at least three times to minimize the presence of oxygen and moisture.
- Atmosphere Monitoring: Use oxygen and moisture sensors to verify that the atmosphere inside the glovebox is within acceptable limits (typically <10 ppm for both).</li>
- Material Transfer: Introduce the sealed container of barium hydride and any necessary equipment into the glovebox via the antechamber.
- Handling: Only open the barium hydride container once the inert atmosphere is confirmed to be stable.



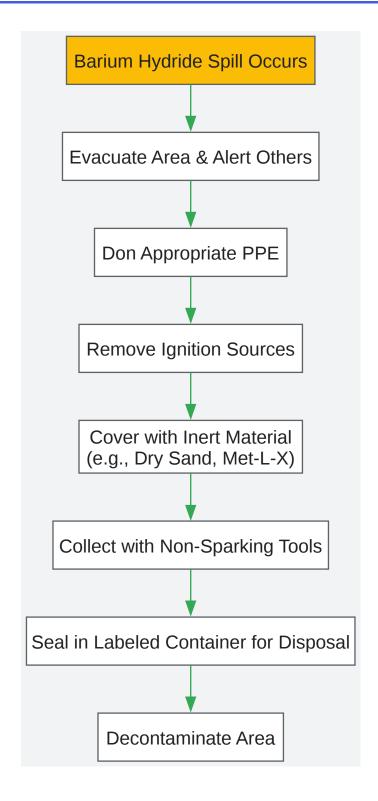
# Protocol 2: Quenching and Disposal of Residual Barium Hydride

This procedure should only be performed by trained personnel in a controlled environment, such as a fume hood.

- Preparation: Place a three-necked flask equipped with a mechanical stirrer, a dropping funnel, and a gas outlet (bubbler) in a fume hood. The flask should be large enough to accommodate the reaction volume and potential foaming. Place the flask in an ice bath to control the reaction temperature.
- Inerting: Purge the flask with an inert gas (e.g., argon or nitrogen).
- Suspension: Suspend the residual barium hydride in a non-reactive, anhydrous solvent (e.g., toluene or THF).
- Quenching: Slowly add a quenching agent, such as isopropanol, dropwise from the dropping funnel to the stirred suspension. The reaction is exothermic and will produce hydrogen gas.
   Maintain a slow addition rate to control the reaction.
- Final Quench: After the initial vigorous reaction has subsided, slowly and carefully add a more reactive quenching agent, such as ethanol, followed by a dropwise addition of water to ensure all the hydride has been consumed.
- Neutralization and Disposal: Neutralize the resulting solution with a dilute acid (e.g., 1M HCl)
  and dispose of it as hazardous waste in accordance with institutional and local regulations.
   [7]

### **Visualizations**

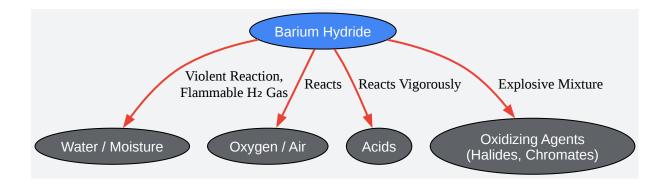




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Caption: Barium Hydride Spill Response Workflow





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Caption: Barium Hydride Incompatibility Chart

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